

What is the chemical structure of Mucrolidin?

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Compound of Interest

Compound Name: *Mucrolidin*

Cat. No.: *B121753*

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An In-depth Technical Guide to Mucrolidin

For Researchers, Scientists, and Drug Development Professionals

Abstract

Mucrolidin is a naturally occurring eudesmane-type sesquiterpenoid that has garnered interest for its potential biological activities. Isolated from plants of the *Homalomena* genus, this compound has been characterized by various spectroscopic techniques. This technical guide provides a comprehensive overview of the chemical structure of **Mucrolidin**, its physicochemical properties, and available data on its biological activities. Detailed experimental protocols for its isolation and characterization, where publicly available, are also presented. Furthermore, this document includes visualizations of its chemical structure and a summary of its known biological data to facilitate further research and development efforts.

Chemical Structure and Properties

Mucrolidin is classified as a eudesmane-type sesquiterpenoid, a class of bicyclic natural products. Its chemical structure has been elucidated through spectroscopic and mass-spectrometric data.

Table 1: Chemical and Physical Properties of **Mucrolidin**

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₈ O ₃	[1]
Molecular Weight	256.38 g/mol	[1]
CAS Number	227471-20-7	[2]
PubChem CID	14864716	[1]
Type of Compound	Sesquiterpenoid	[2]
Appearance	Not specified in available literature	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]

2D and 3D Chemical Structure

The two-dimensional chemical structure of **Mucrolidin** is depicted below. For interactive 3D visualization and download of the structure in SDF format, please refer to the PubChem database using its CID: 14864716.

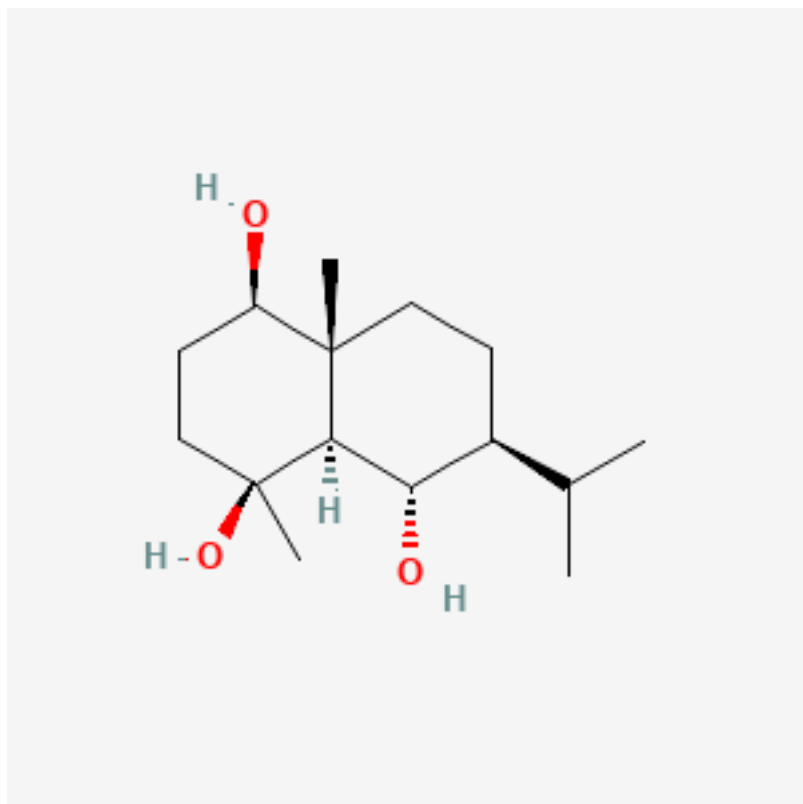


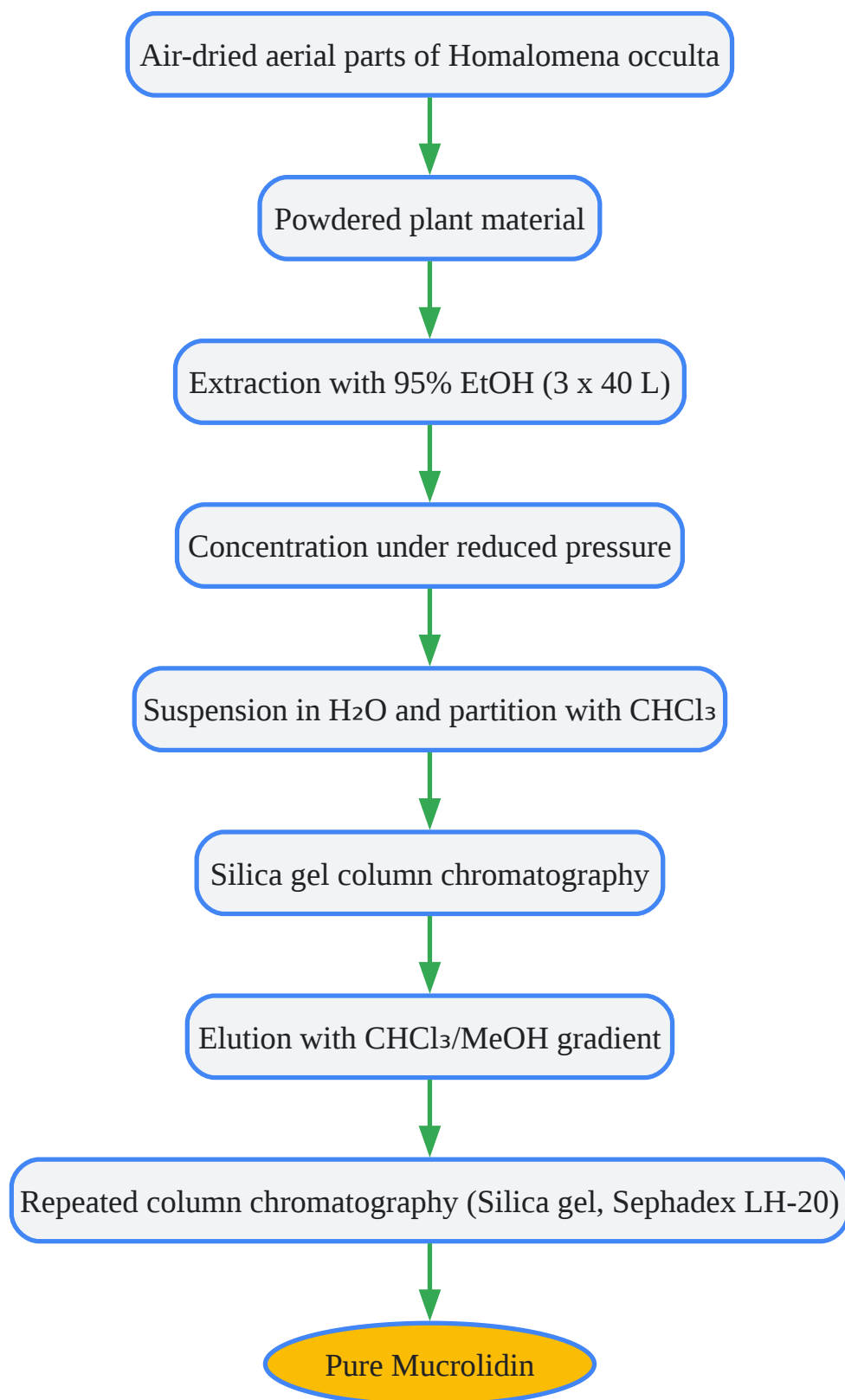
Figure 1: 2D Chemical Structure of **Mucrolidin**.

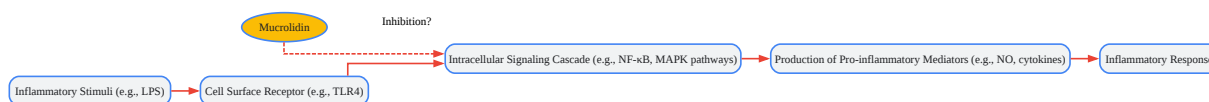
Experimental Protocols

Isolation of Mucrolidin from *Homalomena occulta*

The following is a general procedure for the extraction and isolation of compounds from *Homalomena occulta*, from which **Mucrolidin** has been identified. The specific detailed protocol for **Mucrolidin**'s isolation is described in the primary literature by Yi-Fen Wang, et al. in *Chemical Biodiversity*, 2007.

Experimental Workflow for Isolation





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References

- 1. Phytochemical: Mucrolidin [caps.ncbs.res.in]
- 2. Mucrolidin | CAS:227471-20-7 | Manufacturer ChemFaces [chemfaces.com]
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